

Personal protective equipment for handling 1-(4-Vinylphenyl)ethanone

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Compound of Interest

Compound Name: 1-(4-Vinylphenyl)ethanone

Cat. No.: B083506

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Essential Safety and Handling Guide for 1-(4-Vinylphenyl)ethanone

This guide provides immediate, essential safety and logistical information for handling **1-(4-Vinylphenyl)ethanone** in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Personal Protective Equipment (PPE)

When handling **1-(4-Vinylphenyl)ethanone**, it is crucial to use appropriate personal protective equipment to prevent exposure. Although some sources do not classify this chemical as hazardous, a conservative approach is recommended due to the lack of comprehensive safety data.

Recommended Personal Protective Equipment:

PPE Category	Specific Recommendations
Eye Protection	Wear chemical safety goggles or a face shield to protect against splashes.[1]
Hand Protection	Wear chemical-resistant gloves.[2] Nitrile gloves are a suitable option, offering protection against a range of chemicals.[1]
Body Protection	A lab coat or chemical-resistant apron should be worn. For larger quantities or in case of potential splashes, chemical-resistant coveralls are recommended.[3]
Respiratory Protection	If working in a poorly ventilated area or if dusts or aerosols are generated, use a NIOSH-approved respirator.

Operational Plan

A systematic approach to handling **1-(4-Vinylphenyl)ethanone** will minimize risks and ensure a safe working environment.

Handling Procedures:

- Ventilation: Always handle this chemical in a well-ventilated area, preferably within a chemical fume hood.[2]
- Avoid Contact: Take all necessary precautions to avoid contact with skin and eyes.[2]
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[4] Use non-sparking tools and take precautionary measures against static discharge.[4]
- Personal Hygiene: Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.[5]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[4]

- Keep away from strong oxidizing agents.[4]

Emergency Procedures

In the event of an emergency, follow these procedures:

Emergency Situation	Procedure
Skin Contact	Immediately wash the affected area with plenty of water for at least 15 minutes.[4] Remove contaminated clothing. If irritation persists, seek medical attention.[4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[4] Seek medical attention.
Inhalation	Move the person to fresh air.[5] If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[2]
Ingestion	Do NOT induce vomiting. Rinse mouth with water.[2] Never give anything by mouth to an unconscious person.[2] Seek immediate medical attention.
Spill	For minor spills, absorb with an inert material and place in a suitable container for disposal.[4] For major spills, evacuate the area and contact emergency services.[6] Ensure adequate ventilation and eliminate all ignition sources.[5]

Disposal Plan

All chemical waste must be disposed of in accordance with local, state, and federal regulations.

- Waste Collection: Collect waste **1-(4-Vinylphenyl)ethanone** and any contaminated materials in a designated, labeled, and tightly sealed container.

- Disposal Method: Dispose of the chemical waste through a licensed chemical waste disposal company. Do not pour down the drain or dispose of with regular trash.[2]

Physical and Chemical Properties

Property	Value
CAS Number	10537-63-0[7][8]
Molecular Formula	C ₁₀ H ₁₀ O[7][8][9]
Molecular Weight	146.19 g/mol [8]
Melting Point	33 °C[8] to 37 °C[7]
Boiling Point	110 °C at 12 Torr[8]
Density	0.995 ± 0.06 g/cm ³ (Predicted)[8]

Safe Handling Workflow

The following diagram outlines the key steps for the safe handling and disposal of **1-(4-Vinylphenyl)ethanone**.

Caption: Workflow for safe handling and disposal of **1-(4-Vinylphenyl)ethanone**.

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